Technical Guide: Molecular Weight, Formula, and Characterization of 4-Benzylbenzamide[1]

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Compound of Interest

Compound Name:	*4-Benzylbenzamide*
Cat. No.:	*B13465697*

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Executive Summary: Molecular Identity

4-Benzylbenzamide is a benzamide derivative frequently utilized as a pharmacophore in drug discovery, particularly in the development of kinase inhibitors and GPCR ligands.

It is critical to distinguish between the two primary structural isomers often conflated in database searches:

- **4-Benzylbenzamide** (Para-isomer): The benzyl group is attached to the para (4-) position of the benzene ring.[1] (Primary Amide).[1][2]
- N-Benzylbenzamide: The benzyl group is attached to the amide nitrogen. (Secondary Amide).[1][2]

While the molecular weight and formula are identical for both, their chemical behavior and biological affinity differ significantly. This guide characterizes the stoichiometry applicable to both, while providing specific physicochemical data for the commercially prevalent N-benzyl isomer (CAS 1485-70-7), with structural notes on the para-isomer.[1]

Core Stoichiometry

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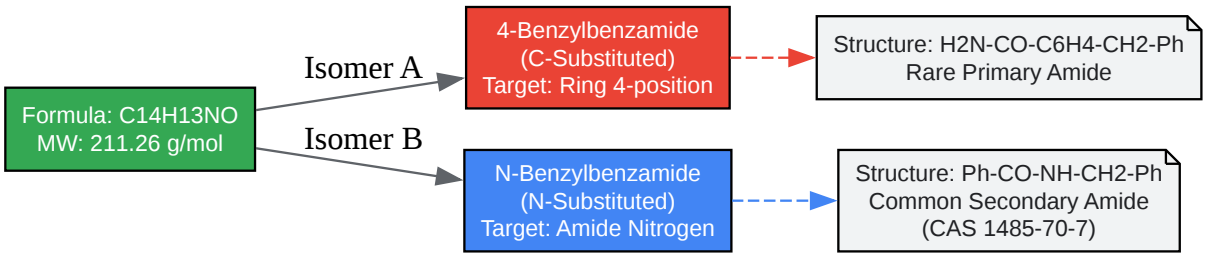
Property	Value	Unit
Molecular Formula	$C_{14}H_{13}NO$	-
Molecular Weight (Average)	211.26	g/mol
Monoisotopic Mass	211.0997	Da
Exact Mass	211.10	g/mol
Elemental Analysis	C: 79.59%, H: 6.20%, N: 6.63%, O: 7.57%	-

Structural Architecture & Isomerism

In drug development, precise nomenclature is the first line of quality control. The term "**4-Benzylbenzamide**" strictly refers to the carbon-substituted scaffold, but "N-Benzylbenzamide" is the standard commercial reagent.[1]

Isomer Visualization

The following diagram contrasts the two isomers to prevent synthesis errors.



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Caption: Structural divergence of C14H13NO isomers. Researchers must verify the substitution point (Ring vs. Nitrogen) before synthesis.[1]

Physicochemical Profile (N-Benzylbenzamide)

As the most common "Benzylbenzamide" in library screening, the properties below refer to N-Benzylbenzamide (CAS 1485-70-7).[1]

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Property	Data	Validation Method
Physical State	White crystalline solid	Visual Inspection
Melting Point	104 – 106 °C	Capillary Melting Point
Solubility	Soluble in Ethanol, DCM, Acetone; Insoluble in Water	Gravimetric Analysis
pKa (Predicted)	~14.8 (Amide NH)	Potentiometric Titration
LogP	3.19	HPLC Retention Time
H-Bond Donors	1	Structural Count
H-Bond Acceptors	1	Structural Count

Synthesis Protocol: The "Self-Validating" Workflow

This protocol describes the synthesis of N-Benzylbenzamide via the Schotten-Baumann reaction.[1] This method is preferred for its high yield and ease of purification.

Reaction:

[1]

Step-by-Step Methodology

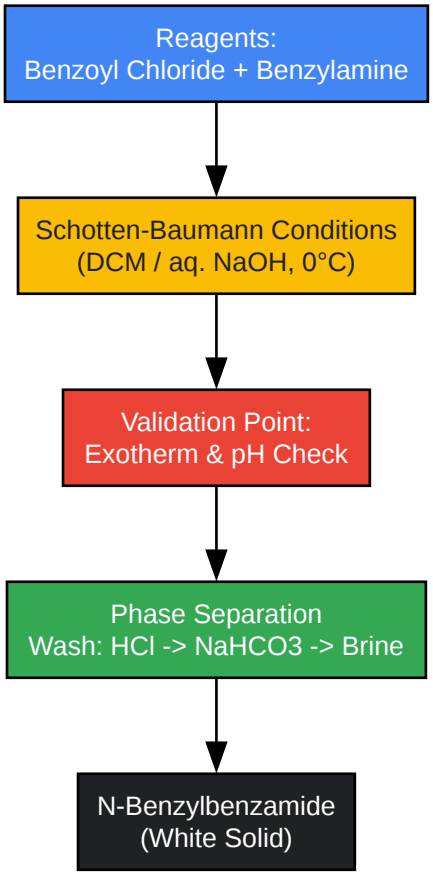
- Reagent Preparation:
  - Dissolve Benzylamine (1.0 equiv) in Dichloromethane (DCM).
  - Prepare a 10% aqueous NaOH solution (2.0 equiv) to act as an acid scavenger.[1]
- Biphasic Setup:
  - Combine the organic amine solution and aqueous NaOH in a round-bottom flask.
  - Why? The biphasic system allows the inorganic salt (NaCl) to stay in the water while the product remains in DCM.[1]

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- Acylation (Critical Step):
  - Cool the mixture to 0°C.
  - Add Benzoyl Chloride (1.1 equiv) dropwise over 20 minutes with vigorous stirring.
  - Self-Validation Check: Monitor the temperature. An exotherm indicates the reaction is proceeding. If no heat is generated, reagents may be compromised.
- Work-up:
  - Stir for 2 hours at room temperature.
  - Separate the organic layer.
  - Wash sequentially with 1M HCl (removes unreacted amine), Sat.[1] $NaHCO_3$ (removes benzoic acid byproduct), and Brine.[1]
- Purification:
  - Dry over anhydrous $MgSO_4$ and concentrate in vacuo.
  - Recrystallize from Ethanol/Water if necessary (Target MP: 104-106°C).[1]

Synthesis Logic Diagram

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Caption: Synthesis workflow for N-Benzylbenzamide emphasizing the critical validation checkpoint during acylation.

Analytical Characterization

To certify the identity of the compound, the following analytical signatures must be observed.

Mass Spectrometry (MS)[1][4]

- Molecular Ion:

  m/z.[1]

- Fragmentation Pattern:

  - m/z 105: Benzoyl cation (

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) - Characteristic of benzamides.[1]

- m/z 91: Tropylium ion (

) - Diagnostic for the benzyl group.[1]

- m/z 77: Phenyl cation (

).[1]

Proton NMR (^{1}H-NMR, 400 MHz, $CDCl_3$)

- δ 6.40 ppm (br s, 1H): Amide NH proton.[1] (Broad signal indicates exchangeable proton).[1]
- δ 4.65 ppm (d, J=5.7 Hz, 2H): Benzylic

  .[1] The doublet coupling confirms attachment to the NH.
- δ 7.80 – 7.25 ppm (m, 10H): Aromatic protons (two phenyl rings).[1]

Infrared Spectroscopy (FT-IR)[1][8][9]

- 3300 cm^{-1}: N-H stretch (Medium, sharp).
- 1640 cm^{-1}: C=O stretch (Amide I band) - Strong.[1]
- 1540 cm^{-1}: N-H bend (Amide II band).[1]

Pharmaceutical Relevance

4-Benzylbenzamide derivatives serve as privileged scaffolds in medicinal chemistry.[1]

- Kinase Inhibition: The benzamide core mimics the ATP hinge-binding region in various kinase inhibitors.
- Tyrosinase Inhibition: N-benzylbenzamide has shown activity as a tyrosinase inhibitor, relevant for treating hyperpigmentation disorders.
- Metabolic Stability: The amide bond is relatively stable but can be hydrolyzed by amidases; the benzyl group is susceptible to CYP450-mediated oxidation at the benzylic carbon.

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- RCSB Protein Data Bank.Ligand Summary for 9JH (**4-benzylbenzamide** derivative). Retrieved from [Link][1]
- Organic Syntheses.General Procedures for Amide Synthesis via Schotten-Baumann Reaction. (Standard Reference Protocol).[1]

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